

For Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name: *1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3*

Cat. No.: *B12300658*

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This technical guide provides a comprehensive overview of the current knowledge regarding the natural abundance, analysis, and biosynthesis of the specific triacylglycerol, 1,2-Dioleoyl-3-Lauroyl-rac-glycerol. This document is intended to serve as a valuable resource for professionals in the fields of lipidomics, biochemistry, and drug development.

Natural Abundance of 1,2-Dioleoyl-3-Lauroyl-rac-glycerol

1,2-Dioleoyl-3-Lauroyl-rac-glycerol is a mixed triacylglycerol containing two oleic acid moieties and one lauric acid moiety attached to a glycerol backbone. Its natural occurrence has been identified in a variety of biological sources, spanning the plant and animal kingdoms.

Identified Sources:

While the presence of 1,2-Dioleoyl-3-Lauroyl-rac-glycerol has been confirmed in several natural sources, specific quantitative data on its abundance remains limited in publicly available literature. The following sources have been identified:

- **Plant-Based Oils:** This triacylglycerol is found in certain vegetable oils, with a notable mention in date seed oil[1].
- **Insect Lipids:** It has been identified in the fat body of male *B. lapidarius* bumblebees[1].
- **Mammalian Milk:** The presence of this molecule has been reported in human milk, infant formula, and the milk of other mammals[2].

Data Presentation: Natural Abundance

Due to the scarcity of specific quantitative data in the reviewed literature, the following table summarizes the known sources of 1,2-Dioleoyl-3-Lauroyl-rac-glycerol. Further targeted quantitative studies are required to populate this table with precise concentration values.



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Biosynthesis of Triacylglycerols

Triacylglycerols (TAGs) are primarily synthesized in the endoplasmic reticulum through a series of enzymatic reactions. The main pathway for TAG synthesis is the glycerol-3-phosphate pathway. This process is crucial for energy storage in eukaryotic cells[3].

Key Steps in Triacylglycerol Biosynthesis:

- **Acylation of Glycerol-3-Phosphate:** The pathway begins with the acylation of glycerol-3-phosphate (G-3-P) at the sn-1 position by glycerol-3-phosphate acyltransferase (GPAT), forming lysophosphatidic acid (LPA)[3].

- **Formation of Phosphatidic Acid:** A second acylation occurs at the sn-2 position of LPA, catalyzed by 1-acylglycerol-3-phosphate acyltransferase (AGPAT), to produce phosphatidic acid (PA)[3].
- **Dephosphorylation to Diacylglycerol:** Phosphatidic acid is then dephosphorylated by phosphatidic acid phosphatase (PAP), also known as lipin, to yield diacylglycerol (DAG)[3].
- **Final Acylation to Triacylglycerol:** The final step involves the acylation of DAG at the sn-3 position by diacylglycerol acyltransferase (DGAT) to form triacylglycerol (TAG)[3].



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Caption: Generalized pathway for triacylglycerol biosynthesis.

Experimental Protocols for Triacylglycerol Analysis

The accurate quantification of specific triacylglycerols like 1,2-Dioleoyl-3-Lauroyl-rac-glycerol from complex biological matrices requires a multi-step analytical approach. High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) is a powerful technique for this purpose[4].

a. Sample Preparation and Lipid Extraction

Proper sample preparation is critical to prevent the degradation of lipids and ensure accurate quantification[5].

- **Tissue Collection and Storage:** Tissues should be flash-frozen in liquid nitrogen immediately after collection and stored at -70°C to minimize enzymatic degradation[5].
- **Homogenization:** Frozen tissues can be pulverized in a mortar with liquid nitrogen. Softer tissues can be homogenized using devices like an Ultraturax blender in a cold solvent mixture[5].
- **Lipid Extraction:** A common method for lipid extraction is the Folch method, which uses a chloroform:methanol (2:1, v/v) solvent system[6]. An antioxidant such as butylated hydroxytoluene (BHT) can be added to the extraction solvent to prevent oxidation of unsaturated fatty acids[5].
- **Phase Separation:** After homogenization and extraction, water or a salt solution is added to the solvent mixture to induce phase separation. The lower organic phase, containing the lipids, is carefully collected.
- **Drying and Reconstitution:** The collected organic phase is dried under a stream of nitrogen and the lipid extract is reconstituted in a suitable solvent for chromatographic analysis.

b. Chromatographic Separation and Mass Spectrometric Detection

- **High-Performance Liquid Chromatography (HPLC):** Reversed-phase HPLC is commonly used to separate triacylglycerol species based on their hydrophobicity[4][7]. A C18 column is often employed for this purpose.
- **Mass Spectrometry (MS):** The eluent from the HPLC is introduced into a mass spectrometer for detection and quantification. Electrospray ionization (ESI) and atmospheric pressure chemical ionization (APCI) are common ionization techniques for triacylglycerols[4].
- **Tandem Mass Spectrometry (MS/MS):** For structural elucidation and confirmation of the fatty acid composition of a specific triacylglycerol, tandem mass spectrometry (MS/MS) is utilized. This involves fragmentation of the parent ion to produce characteristic daughter ions[4].
- **Quantification:** Quantification is typically achieved by comparing the peak area of the analyte to that of a known concentration of an internal standard.



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Caption: A typical workflow for the analysis of triacylglycerols.

Conclusion

1,2-Dioleoyl-3-Lauroyl-rac-glycerol is a naturally occurring triacylglycerol found in diverse biological sources. While its presence has been qualitatively confirmed, there is a clear need for further research to quantify its abundance in various tissues and organisms. The analytical methodologies for the detailed characterization and quantification of such lipids are well-established, primarily relying on sophisticated chromatographic and mass spectrometric techniques. A deeper understanding of the distribution and abundance of specific triacylglycerols like 1,2-Dioleoyl-3-Lauroyl-rac-glycerol can provide valuable insights into lipid metabolism and its role in health and disease, potentially informing future drug development efforts.

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